The Girdler Sulfide Process: A Technical Guide to Heavy Water Production

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Compound of Interest

Compound Name:	*Deuterium sulfide*
CAS No.:	*13536-94-2*
Cat. No.:	*B085110*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

The Girdler Sulfide (GS) process stands as a cornerstone of industrial heavy water (deuterium oxide, D_2O) production.[1][2] This technology, independently developed by Karl-Hermann Geib and Jerome S. Spevack in 1943, leverages the temperature-dependent equilibrium of deuterium exchange between hydrogen sulfide (H_2S) and water.[1][2] While being a highly energy-intensive method, its efficiency in large-scale production has made it a significant contributor to the global supply of heavy water, a critical component in certain nuclear reactor designs and a valuable tool in various scientific and medical research fields, including drug development.[1][2][3][4]

This technical guide provides a comprehensive overview of the Girdler Sulfide process, detailing its core principles, operational parameters, and the underlying scientific framework.

Core Principles: A Dual-Temperature Isotopic Exchange

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The GS process is predicated on the reversible isotopic exchange reaction between water and hydrogen sulfide:

$H_2O + HDS \rightleftharpoons HDO + H_2S$[1][2]

The equilibrium of this reaction is sensitive to temperature. At lower temperatures, deuterium atoms preferentially migrate from the hydrogen sulfide gas to the liquid water phase. Conversely, at higher temperatures, the equilibrium shifts, favoring the transfer of deuterium from the water to the hydrogen sulfide gas. The GS process ingeniously exploits this differential behavior in a continuous, counter-current flow system.

The core of a GS plant consists of a pair of large towers: a cold tower maintained at approximately 30°C and a hot tower operating at around 130°C.[1][2] Within these towers, water flows downwards while hydrogen sulfide gas flows upwards, facilitating intimate contact and isotopic exchange.

Process Description: The Multi-Stage Cascade

To achieve the significant enrichment required for commercial-grade heavy water, the GS process employs a multi-stage cascade system. Each stage consists of a hot and cold tower pair.

- First Stage Enrichment: Natural water, containing approximately 155 parts per million (ppm) of deuterium, is first demineralized and deaerated before being fed into the top of the cold tower. Here, it comes into contact with a rising stream of deuterium-enriched hydrogen sulfide gas coming from the hot tower. The favorable low-temperature equilibrium allows for the transfer of deuterium from the H_2S to the water, slightly enriching the water.

- Hot Tower Transfer: The now slightly deuterium-enriched water from the bottom of the cold tower is then fed to the top of the hot tower. In the hot tower, it encounters a counter-current of H_2S gas that is lean in deuterium. At the higher temperature, the equilibrium shifts, and deuterium transfers from the water to the H_2S gas. This enriches the H_2S gas which is then cycled back to the cold tower.

- Cascaded Enrichment: The water leaving the bottom of the hot tower is now depleted in deuterium compared to the feed water and is discharged. The enriched water from the bottom of the first-stage cold tower is fed as the input to the subsequent stage of the

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cascade. This process is repeated through multiple stages, with the concentration of deuterium in the water progressively increasing at each stage. Typically, the GS process enriches the water to a concentration of 15-20% D_2O.[2]

- Final Purification: The enriched water from the final stage of the GS process is then subjected to a final purification step, usually vacuum distillation, to achieve reactor-grade heavy water with a purity of over 99.75%.

Quantitative Process Parameters

The operational efficiency of the Girdler Sulfide process is dictated by a set of critical parameters. The following tables summarize key quantitative data associated with the process.

Parameter	Value	Reference
Cold Tower Temperature	~ 30 °C (86 °F)	[1][2]
Hot Tower Temperature	~ 130 °C (266 °F)	[1][2]
Operating Pressure	~ 2 MPa (290 psi)	[5]
Equilibrium Constant (K) at 30°C	2.33	[1][2]
Equilibrium Constant (K) at 130°C	1.82	[1][2]
Initial Deuterium Concentration in Water	~155 ppm	
Enrichment after GS Process	15-20% D_2O	[2]
Final Purity (after distillation)	> 99.75% D_2O	
Feed Water to Heavy Water Ratio (by mass)	~ 340,000 : 1	[1][2]

Experimental Protocols

Detailed experimental protocols for the Girdler Sulfide process at an industrial scale are proprietary and not readily available in public literature. However, the principles of studying and

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optimizing such a process would involve the following key experimental areas:

Determination of Isotopic Exchange Equilibrium Constants

Objective: To experimentally verify the equilibrium constants for the deuterium exchange reaction between H_2O and H_2S at various temperatures.

Methodology:

- Apparatus: A high-pressure, temperature-controlled reaction vessel (autoclave) equipped with sampling ports for both liquid and gas phases.
- Procedure:
  - A known quantity of deionized water with a specific initial deuterium concentration is placed in the reactor.
  - The reactor is purged with an inert gas to remove air.
  - A known quantity of hydrogen sulfide gas with a specific initial deuterium concentration is introduced into the reactor.
  - The reactor is brought to the desired temperature and pressure and allowed to reach equilibrium. The system is continuously stirred or agitated to ensure thorough mixing.
  - Once equilibrium is established (as determined by stable isotopic compositions over time), samples of both the liquid water and the hydrogen sulfide gas are carefully extracted.
  - The deuterium concentration in both phases is measured using techniques such as mass spectrometry or nuclear magnetic resonance (NMR) spectroscopy.
  - The equilibrium constant (K) is calculated from the measured concentrations of the different isotopic species (H_2O, HDO, H_2S, HDS) at equilibrium.
  - This procedure is repeated at various temperatures to determine the temperature dependency of the equilibrium constant.

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Measurement of Sieve Tray Efficiency

Objective: To determine the efficiency of the sieve trays used in the hot and cold towers for promoting mass transfer and isotopic exchange.

Methodology:

- Apparatus: A pilot-scale or laboratory-scale sieve tray column designed to simulate the conditions of the GS process. The column should have sampling points at the inlet and outlet of a specific tray for both liquid and gas streams.
- Procedure:
  - The column is operated under steady-state conditions with known flow rates, temperatures, and isotopic concentrations of the feed water and hydrogen sulfide gas.
  - Samples of the liquid and gas are taken from just above and just below the test tray.
  - The isotopic concentrations of deuterium in these samples are analyzed.
  - The Murphree tray efficiency (E_mv) is then calculated using the following formula: E_mv = (y_n - y_{n+1}) / (y_n* - y_{n+1}) where:
    - y_n is the mole fraction of deuterium in the vapor leaving the tray.
    - y_{n+1} is the mole fraction of deuterium in the vapor entering the tray.
    - y_n* is the mole fraction of deuterium in the vapor that would be in equilibrium with the liquid leaving the tray.
  - This experimental setup allows for the evaluation of different tray designs, operating conditions (e.g., flow rates), and their impact on mass transfer efficiency.

Visualizing the Girdler Sulfide Process

The following diagrams, generated using the DOT language, illustrate the key aspects of the Girdler Sulfide process.

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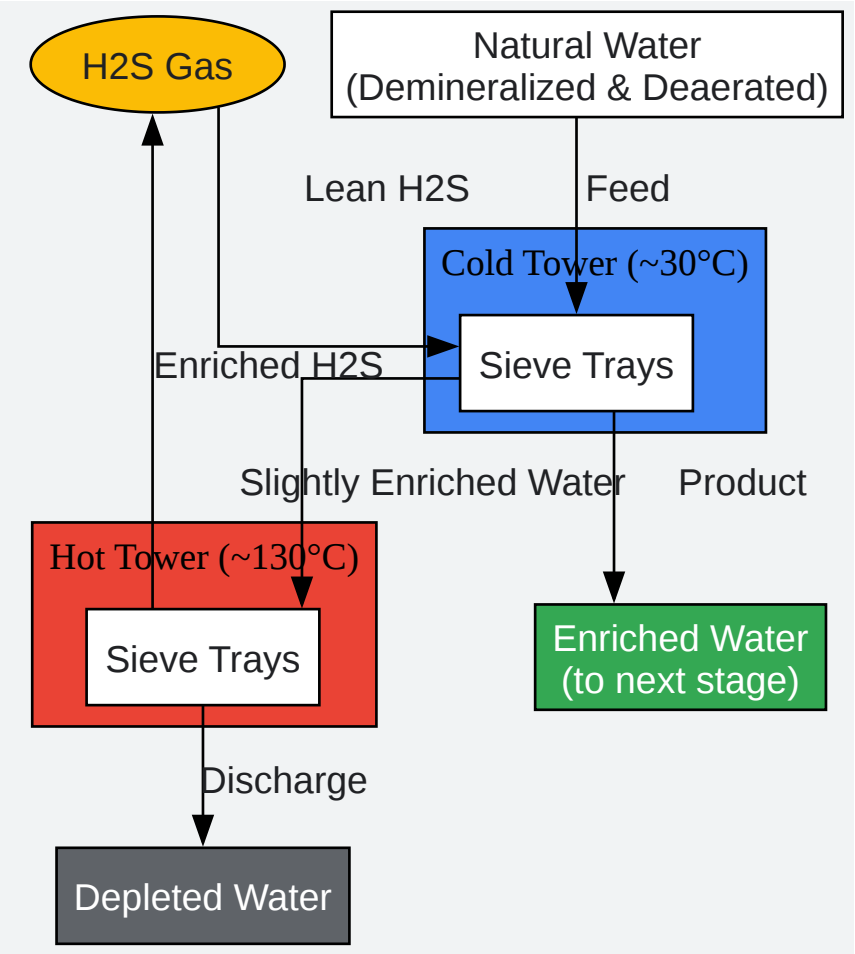
Girdler Sulfide Process: Single Stage Workflow



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Caption: A simplified workflow of a single stage in the Girdler Sulfide process.

Isotopic Exchange Equilibrium in the Girdler Sulfide Process```dot

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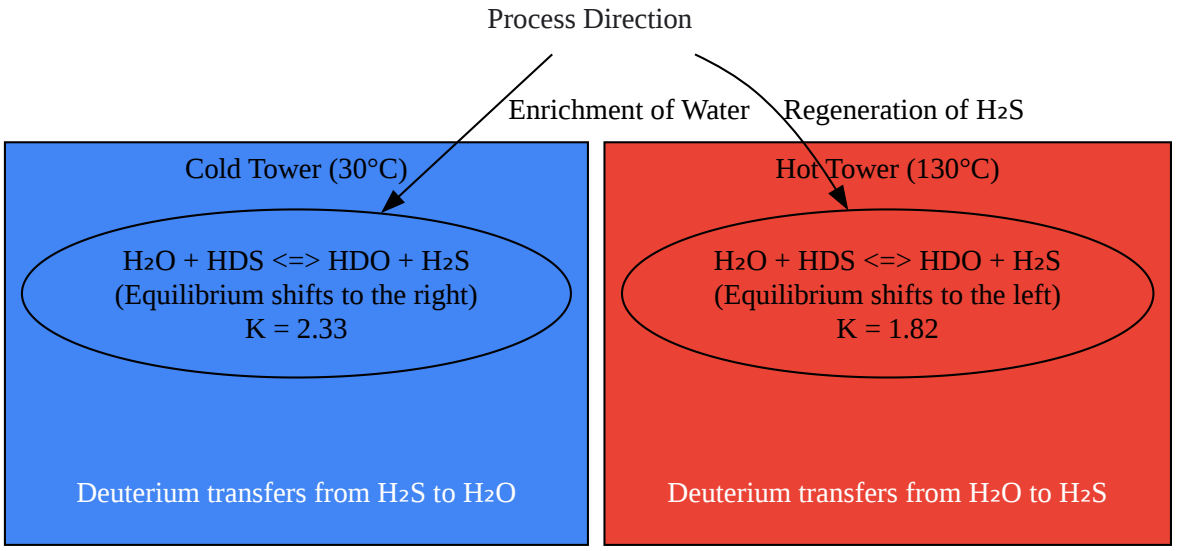

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Caption: Logical flow of a multi-stage cascade for deuterium enrichment.

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